

"Methyl 2-cyclopropylacetate" molecular weight

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Compound of Interest

Compound Name: *Methyl 2-cyclopropylacetate*

CAS No.: *34108-21-9*

Cat. No.: *B1267312*

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An In-Depth Technical Guide to **Methyl 2-cyclopropylacetate**: Properties, Synthesis, and Applications

Abstract

Methyl 2-cyclopropylacetate is a valuable chemical intermediate characterized by a cyclopropane ring adjacent to an ester functional group. This unique structural motif, combining the high ring strain and conformational rigidity of the cyclopropyl group with the reactivity of an ester, makes it a significant building block in organic synthesis.^[1] Its utility is most pronounced in the field of medicinal chemistry, where the cyclopropyl moiety is often incorporated into molecular scaffolds to enhance metabolic stability, binding affinity, and potency.^[2] This guide provides a comprehensive overview of **Methyl 2-cyclopropylacetate**, detailing its physicochemical properties, validated synthesis protocols, key applications in drug development, and essential safety and handling procedures for laboratory and industrial settings.

Physicochemical and Spectroscopic Properties

The foundational step in utilizing any chemical compound is a thorough understanding of its physical and chemical characteristics. **Methyl 2-cyclopropylacetate** is a colorless liquid at

standard conditions.[3] Its core properties are summarized in the table below, compiled from authoritative chemical databases.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₂	PubChem[4]
Molecular Weight	114.14 g/mol	PubChem[4], CymitQuimica[3]
IUPAC Name	methyl 2-cyclopropylacetate	PubChem[4]
CAS Number	34108-21-9	PubChem[4]
Density	1.0 ± 0.1 g/cm ³	ChemSrc[5]
Boiling Point	138.1 ± 8.0 °C at 760 mmHg	ChemSrc[5]
Flash Point	29.4 ± 9.7 °C	ChemSrc[5]
Polar Surface Area	26.3 Å ²	PubChem[4]
LogP (Octanol/Water)	1.08	ChemSrc[5]

These properties, particularly its boiling point and solubility characteristics (indicated by LogP), are critical for designing purification procedures such as distillation and extraction. The flash point indicates that it is a flammable liquid, requiring appropriate safety measures during handling.[4]

Synthesis Methodology: Catalytic Cyclopropanation

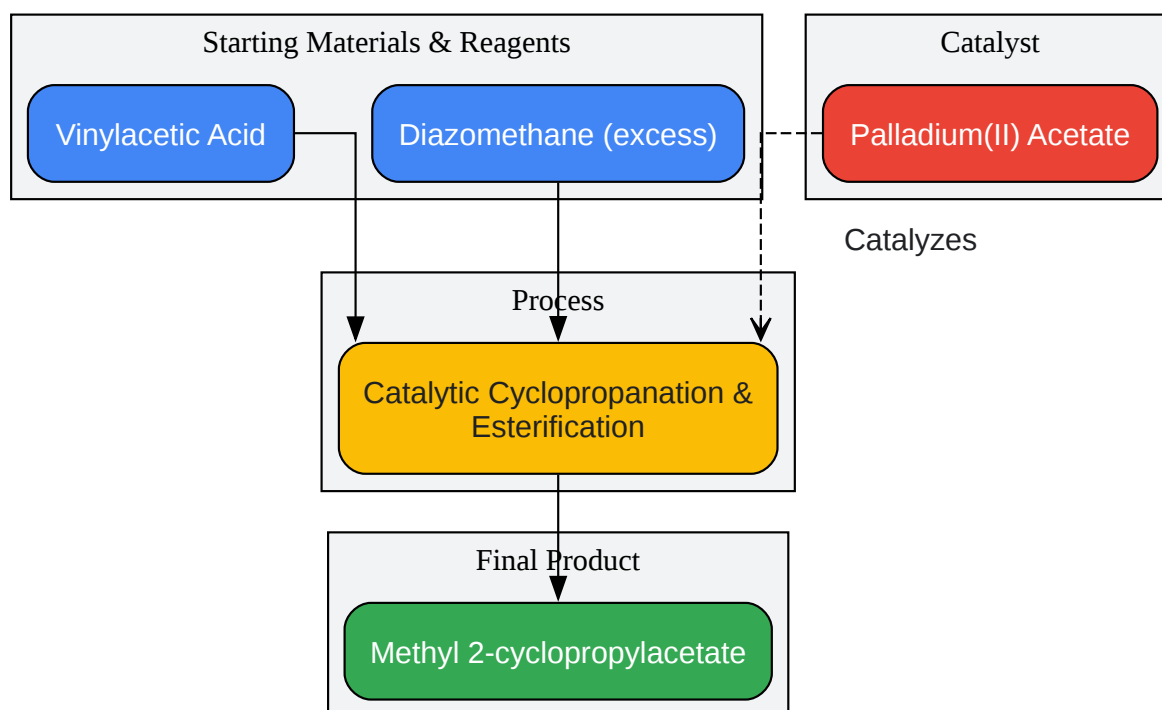
The synthesis of **Methyl 2-cyclopropylacetate** can be achieved through several routes. A highly efficient and well-documented method is the Palladium(II) acetate-catalyzed reaction of a vinyl-containing substrate with diazomethane.[6][7] This approach leverages the ability of a palladium catalyst to facilitate the transfer of a methylene group from diazomethane to an alkene, forming the cyclopropane ring with high yield.

Causality of Experimental Design

The choice of Palladium(II) acetate as a catalyst is deliberate; it is effective in promoting the cyclopropanation of alkenes with diazomethane under mild conditions, minimizing side reactions.[6] Vinylacetic acid is an ideal starting material because the reaction with excess

diazomethane accomplishes both the cyclopropanation of the vinyl group and the esterification of the carboxylic acid in a single synthetic sequence, enhancing overall efficiency.[7] The use of excess diazomethane ensures the complete conversion of the starting material.[7]

Visualized Synthesis Workflow



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Caption: Catalytic synthesis of **Methyl 2-cyclopropylacetate**.

Step-by-Step Experimental Protocol

This protocol is a representative synthesis based on established literature.[7] All operations involving diazomethane are extremely hazardous and must be performed by trained personnel in a specialized chemical fume hood with appropriate safety precautions.

- **Reaction Setup:** In a three-necked flask equipped with a magnetic stirrer and a dropping funnel, dissolve vinylacetic acid in a suitable anhydrous solvent such as diethyl ether.
- **Catalyst Introduction:** Add a catalytic amount of Palladium(II) acetate to the solution.
- **Diazomethane Addition:** Cool the reaction mixture in an ice bath (0 °C). Slowly add a freshly prepared ethereal solution of diazomethane (in excess) via the dropping funnel. The addition is continued until the evolution of nitrogen gas ceases and a faint yellow color persists, indicating a slight excess of diazomethane.[7]
- **Reaction Quenching:** After the addition is complete, allow the reaction to stir for a short period. Carefully quench the excess diazomethane by the dropwise addition of acetic acid until the yellow color disappears.
- **Workup and Isolation:** Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with a saturated sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the resulting crude product by fractional distillation under atmospheric pressure to yield pure **Methyl 2-cyclopropylacetate**.[7]

Applications in Drug Development and Medicinal Chemistry

The cyclopropyl group is a "bioisostere" for various functional groups and is frequently incorporated into drug candidates to modulate their pharmacological profiles.[2] The strained three-membered ring provides conformational rigidity, which can lock a molecule into a bioactive conformation, thereby enhancing its binding affinity to a biological target.[1]

Methyl 2-cyclopropylacetate and its derivatives serve as key intermediates in the synthesis of complex active pharmaceutical ingredients (APIs). For instance, related structures like methyl 2-[1-(mercaptomethyl)cyclopropyl]acetate are crucial precursors in the industrial synthesis of Montelukast, a widely used leukotriene receptor antagonist for the treatment of asthma.[8]

Role as a Core Molecular Scaffold



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Caption: Progression from a core scaffold to an API.

The versatility of the ester group in **Methyl 2-cyclopropylacetate** allows for a wide range of chemical transformations, including reduction to an alcohol, hydrolysis to a carboxylic acid, or reaction with organometallic reagents, making it a highly adaptable building block for creating diverse molecular libraries for drug discovery.[1]

Safety and Handling

As a flammable and irritant chemical, the proper handling of **Methyl 2-cyclopropylacetate** is paramount to ensure laboratory safety.

GHS Hazard Identification

- Flammable Liquid: H226 - Flammable liquid and vapor.[4]
- Skin Irritation: H315 - Causes skin irritation.[4]
- Eye Irritation: H319 - Causes serious eye irritation.[4]
- Respiratory Irritation: H335 - May cause respiratory irritation.[4]

Recommended Handling Procedures

- Ventilation: Always handle this chemical in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[9][10]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[9]

- Ignition Sources: Keep away from heat, sparks, open flames, and other sources of ignition. [\[10\]](#)[\[11\]](#) Use non-sparking tools and take precautionary measures against static discharge. [\[10\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong bases.[\[10\]](#)
- Spill Response: In case of a spill, absorb the material with an inert absorbent (e.g., sand, vermiculite) and place it in a sealed container for disposal.[\[9\]](#) Ensure all ignition sources are removed from the area.

Conclusion

Methyl 2-cyclopropylacetate is more than a simple ester; it is a strategic building block whose value is rooted in the unique chemical properties of its cyclopropyl ring. Its well-defined physicochemical characteristics and established, high-yield synthesis protocols make it readily accessible for research and development. For scientists in drug discovery, its role as a versatile intermediate provides a reliable pathway to novel molecular architectures with enhanced pharmacological properties. Adherence to rigorous safety protocols is essential for its handling, ensuring that its scientific potential can be explored responsibly.

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